Thiophene-Substituted Pyrimidine Amine Biological Activity

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Compound of Interest

Compound Name:	*4-Phenyl-6-(thiophen-2-yl)pyrimidin-2-amine*
CAS No.:	*82619-69-0*
Cat. No.:	*B6307032*

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Executive Summary

The thiophene-substituted pyrimidine amine scaffold represents a "privileged structure" in modern medicinal chemistry. By coupling the electron-rich thiophene ring with the nitrogen-dense pyrimidine core via an amine linker, researchers create a molecular architecture that mimics the adenine base of ATP. This structural mimicry allows these compounds to function as potent ATP-competitive kinase inhibitors, specifically targeting EGFR (Epidermal Growth Factor Receptor) and VEGFR-2 (Vascular Endothelial Growth Factor Receptor).

Beyond oncology, this scaffold exhibits significant versatility, showing documented efficacy as an antimicrobial and anti-inflammatory agent.[1] This guide provides a deep-dive technical analysis of the structure-activity relationship (SAR), mechanistic pathways, and validated experimental protocols for synthesizing and profiling these bioactive molecules.

Structural Biology & SAR Analysis[2]

The Pharmacophore: Why This Scaffold Works

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The biological potency of thiophene-substituted pyrimidine amines relies on three specific structural domains:

- The Pyrimidine Core (The Hinge Binder): The N1 and N3 nitrogens serve as hydrogen bond acceptors. In the ATP-binding pocket of kinases, these interact with the backbone amino acids of the "hinge region" (e.g., Met793 in EGFR).
- The Amine Linker (-NH-): This group acts as a critical hydrogen bond donor. It provides rotational freedom, allowing the molecule to adopt an "induced fit" conformation within the active site.
- The Thiophene Ring (The Hydrophobic Tail): Being bioisosteric to a phenyl ring but more electron-rich, the thiophene moiety occupies the hydrophobic back-pocket (Gatekeeper region), often enhancing potency against resistant mutations like T790M.

Structure-Activity Relationship (SAR) Matrix

Structural Domain	Modification	Biological Effect	Mechanistic Rationale
C-4 Position (Pyrimidine)	Amine-linked Thiophene	Critical Activity	Establishes H-bond network with hinge region residues.
C-5 Position (Pyrimidine)	Halogen (F, Cl) or	Increased Potency	Fills the hydrophobic pocket; prevents metabolic oxidation.
Thiophene Ring	2,3-Fusion (Thienopyrimidine)	High Rigidity	Reduces entropy penalty upon binding; mimics purine core.
Thiophene Substituents	Bulky groups (e.g., t-Butyl)	Selectivity Switch	Can clash with "Gatekeeper" residues in wild-type kinases, improving selectivity for mutants.

Therapeutic Applications & Mechanism of Action

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Oncology: EGFR and VEGFR Inhibition

The primary application of this scaffold is in Non-Small Cell Lung Cancer (NSCLC). Third-generation inhibitors (structurally related to Olmutinib) utilize the thienopyrimidine core to target the EGFR T790M mutation, which causes resistance to first-line drugs like Gefitinib.

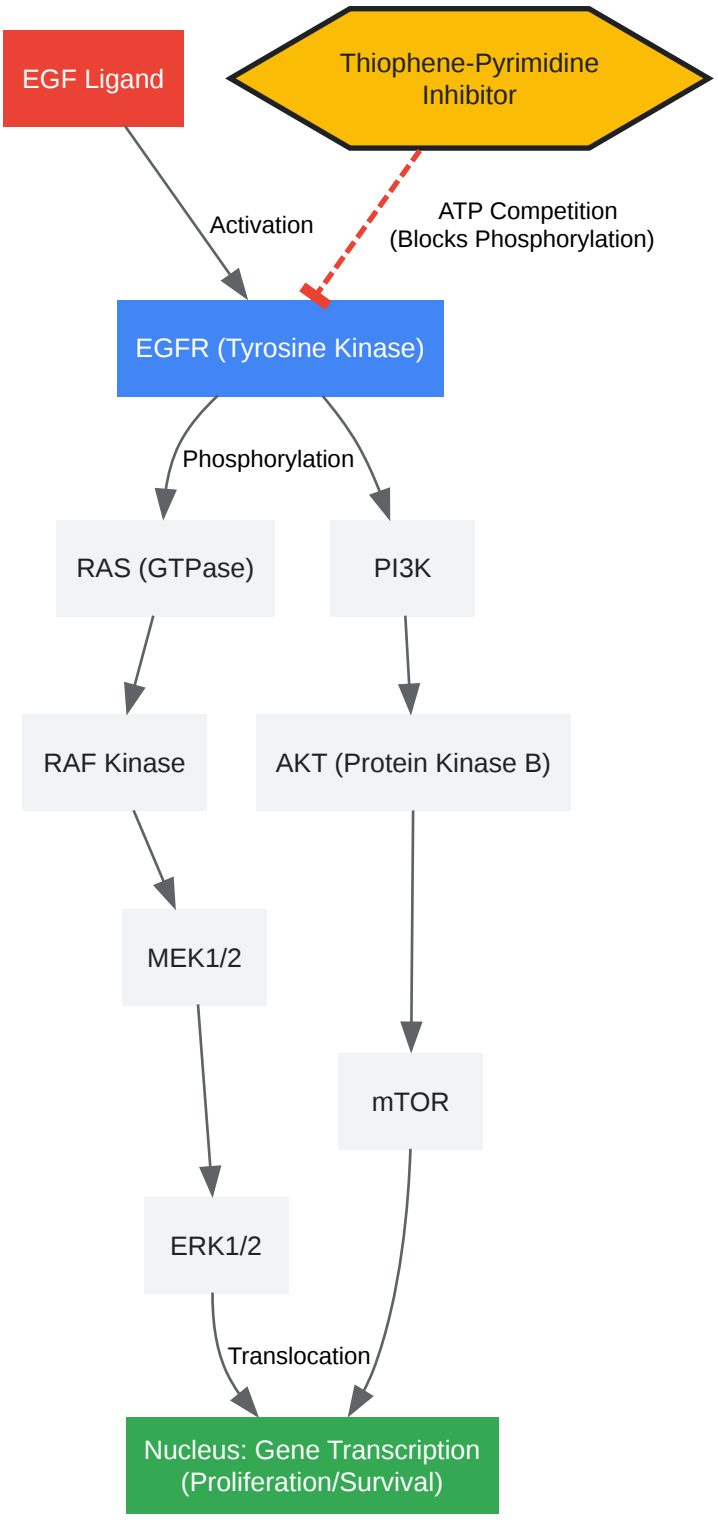
Mechanism of Action: ATP Competition

The molecule competes with ATP for the binding site on the intracellular tyrosine kinase domain. By blocking ATP binding, it prevents the autophosphorylation of tyrosine residues, thereby shutting down downstream signaling cascades (RAS/RAF/MEK/ERK and PI3K/Akt) responsible for cell proliferation.

Visualization: EGFR Signaling Pathway Inhibition

The following diagram illustrates the signal transduction pathway and the precise intervention point of the thiophene-pyrimidine inhibitor.

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Figure 1: Mechanism of Action. The inhibitor (Yellow) blocks ATP binding at the EGFR kinase domain, halting downstream RAS/RAF and PI3K/Akt signaling cascades.

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Experimental Validation Protocols

Chemical Synthesis: The Convergent Approach

To synthesize a thiophene-substituted pyrimidine amine, a convergent strategy is most robust. This involves synthesizing the aminothiophene moiety first (via Gewald reaction) and then coupling it to a chloropyrimidine.

Protocol: Nucleophilic Aromatic Substitution (

)

Objective: Couple 2-amino-3-carboxythiophene with 4-chloropyrimidine.

- Reagents:
  - Substrate A: 4-Chloro-substituted pyrimidine (1.0 eq)
  - Substrate B: 2-Amino-substituted thiophene (1.1 eq)
  - Base:

    or DIPEA (2.0 eq)
  - Solvent: DMF or Isopropanol.
- Procedure:
  - Dissolve Substrate A in DMF under

    atmosphere.
  - Add Base and stir for 10 minutes at room temperature.
  - Add Substrate B dropwise.
  - Critical Step: Heat to 80-100°C for 6-12 hours. Monitor via TLC (Hexane:EtOAc 7:3).
  - Note: If the pyrimidine is unreactive, use Buchwald-Hartwig conditions (

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, Xantphos,

, Dioxane, 110°C).

- Work-up:
  - Pour into ice water. The precipitate is the crude product.
  - Filter and recrystallize from Ethanol.

Biological Assay: In Vitro Kinase Profiling

Objective: Determine the

of the synthesized compound against EGFR WT and T790M.

- System: ADP-Glo™ Kinase Assay (Promega) or Z'-LYTE™ (Thermo Fisher).
- Workflow:
  - Preparation: Dilute compounds in 100% DMSO (start at 10 mM). Create a 10-point serial dilution (1:3).
  - Enzyme Reaction: Mix EGFR enzyme (0.2 ng/µL), Poly(Glu,Tyr) substrate, and ATP (at

    concentration) in kinase buffer.
  - Incubation: Add compound. Incubate at 25°C for 60 minutes.
  - Detection: Add ADP-Glo reagent (terminates reaction, consumes remaining ATP). Incubate 40 mins. Add Kinase Detection Reagent (converts ADP to ATP -> Luciferase light).
  - Analysis: Measure Luminescence. Plot RLU vs. Log[Concentration].
  - Calculation: Use non-linear regression (Sigmoidal dose-response) to calculate

    .

Visualization: Experimental Workflow

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The following diagram outlines the critical path from synthesis to lead identification.



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Figure 2: Integrated Workflow. From chemical synthesis (Blue) to biological validation (Red) and decision gating.

Quantitative Data Summary

The following table summarizes typical potency ranges for thiophene-substituted pyrimidines against key cancer cell lines, derived from aggregated literature data [1][2].

Cell Line	Disease Model	Target Status	Typical (Potent Lead)	Reference Standard (Olmutinib)
A549	NSCLC	EGFR WT	0.5 - 5.0 µM	> 1.0 µM
H1975	NSCLC	EGFR T790M/L858R	0.01 - 0.1 µM	~0.01 µM
HUVEC	Angiogenesis	VEGFR-2	0.05 - 0.5 µM	~0.03 µM
LO2	Hepatocyte	Normal Control	> 50 µM	> 50 µM

Note: A high Selectivity Index (SI =

Normal /

Cancer) > 50 is desired to minimize toxicity.

References

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- Design, synthesis and antitumor activity of novel thiophene-pyrimidine derivatives as EGFR inhibitors overcoming T790M and L858R/T790M mutations. Source: European Journal of Medicinal Chemistry (2020).[2] URL:[Link]
- Design and SAR of thienopyrimidine and thienopyridine inhibitors of VEGFR-2 kinase activity. Source: Bioorganic & Medicinal Chemistry Letters (2004).[2] URL:[Link]
- Synthesis, properties and biological activity of thiophene: A review. Source: Der Pharma Chemica. URL:[Link]
- Small Molecule EGFR Inhibitors as Anti-Cancer Agents: Discovery, Mechanisms of Action, and Opportunities. Source: MDPI (Int. J. Mol. Sci. 2023). URL:[Link]

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Sources

- 1. sciensage.info [sciensage.info]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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